

Physical and chemical properties of N,N'-Bis(methoxymethyl)thiourea

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Compound of Interest

Compound Name: N,N'-Bis(methoxymethyl)thiourea

Cat. No.: B12736656

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An In-depth Technical Guide to N,N'-Bis(methoxymethyl)thiourea

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-Bis(methoxymethyl)thiourea is a derivative of thiourea, a versatile class of organic compounds with significant applications in medicinal chemistry and drug discovery. Thiourea and its derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **N,N'-Bis(methoxymethyl)thiourea**, its synthesis, and a summary of the broader biological context of thiourea derivatives.

Core Physical and Chemical Properties

A summary of the key physical and chemical identifiers for **N,N'-Bis(methoxymethyl)thiourea** is presented in the table below. The compound is described as a resinous substance, which may account for the absence of a distinct melting point in the available literature. Further experimental studies are required to determine its boiling point and detailed solubility characteristics.



Property	Value	Source	
IUPAC Name	1,3- bis(methoxymethyl)thiourea	PubChemLite[1]	
Synonyms	N,N'- Bis(methoxymethyl)thiourea	EPA SRS[2]	
CAS Number	51872-26-5	EPA SRS[2]	
Molecular Formula	C5H12N2O2S	EPA SRS[2]	
Molecular Weight	164.23 g/mol	EPA SRS[2]	
Physical State	Resinous substance	Sciforum[3]	
Melting Point	Not available		
Boiling Point	Not available		
Solubility	Soluble in polar protic and aprotic organic solvents; insoluble in non-polar solvents (general for thiourea). Specific data for N,N'-Bis(methoxymethyl)thiourea is not available.	Inchem.org[4]	

Spectral Data

¹H NMR Spectroscopy

The proton nuclear magnetic resonance (1H NMR) spectrum of N,N'-

Bis(methoxymethyl)thiourea has been reported with the following chemical shifts (δ) in parts per million (ppm):



Chemical Shift (ppm)	Multiplicity	Integration	Assignment
8.35	broad singlet	2H	NH
4.84	broad singlet	4H	HNCH₂O
3.17	broad singlet	6H	OCH ₃

Source: Sciforum[3]

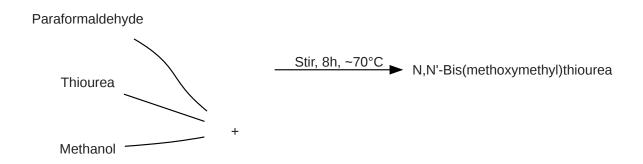
¹³C NMR and Infrared Spectroscopy

Detailed experimental data for the ¹³C NMR and a full Infrared (IR) spectrum for **N,N'-Bis(methoxymethyl)thiourea** are not currently available in the public domain. General characteristic IR absorptions for thiourea derivatives include N-H stretching, C=S stretching, and C-N stretching vibrations. Further experimental analysis is necessary to fully characterize the spectral properties of this specific compound.

Experimental Protocols Synthesis of N,N'-Bis(methoxymethyl)thiourea

A reported method for the synthesis of **N,N'-Bis(methoxymethyl)thiourea** involves the aminomethylation of thiourea.[3]

Reaction Scheme:



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Synthesis of N,N'-Bis(methoxymethyl)thiourea.

Procedure:

- Combine thiourea (10 mmol), paraformaldehyde (25 mmol), and methanol (250 mmol).
- Stir the mixture for 8 hours at a temperature of approximately 70°C.
- Remove the solvent to obtain **N,N'-Bis(methoxymethyl)thiourea** as a resinous substance with a reported yield of 91%.[3]

Purification:

The crude product can be purified by removing the solvent. Further purification techniques such as column chromatography may be applicable, although specific details for this compound are not provided in the available literature.

Biological Activity and Signaling Pathways of Thiourea Derivatives

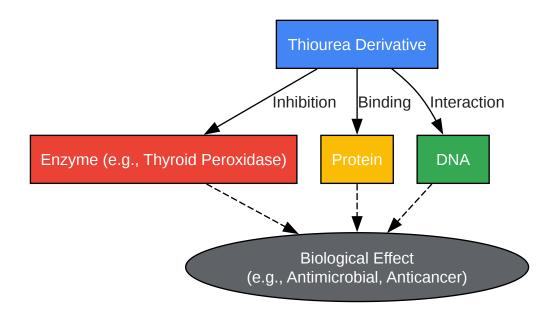
While specific biological data for **N,N'-Bis(methoxymethyl)thiourea** is not readily available, the broader class of thiourea derivatives has been extensively studied for its diverse pharmacological activities. These compounds are of significant interest in drug discovery and development.[5]

General Mechanism of Action

The biological effects of thiourea derivatives are often attributed to their ability to interact with various biological targets. The proposed mechanisms of action include:

- Enzyme Inhibition: Certain thiourea derivatives are known to inhibit specific enzymes. For example, some act as antithyroid agents by inhibiting thyroid peroxidase.[5]
- Interaction with Proteins and DNA: The thiourea functional group can form hydrogen bonds and coordinate with metal ions, enabling interaction with proteins and DNA.[6]





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General mechanisms of action for thiourea derivatives.

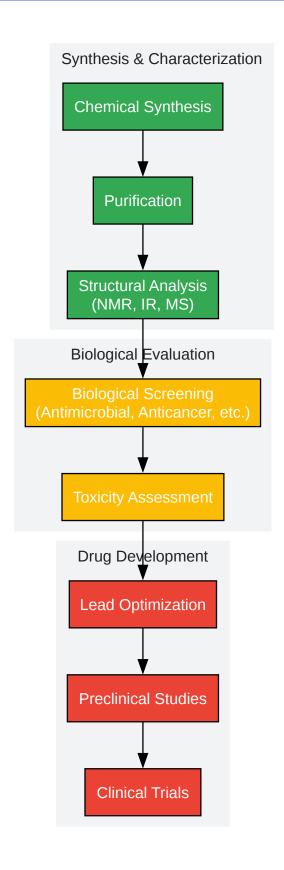
Applications in Drug Development

Thiourea derivatives have been investigated for a variety of therapeutic applications, including:

- Antimicrobial Agents: Many thiourea compounds have demonstrated activity against bacteria and fungi.[6]
- Anticancer Agents: Research has shown that some thiourea derivatives can inhibit the growth of cancer cells.[7]
- Antiviral Agents: Certain derivatives have shown promise as antiviral compounds.[8]

The diverse biological activities of thiourea derivatives make them a valuable scaffold for the design and development of new therapeutic agents. Further research into the specific properties and biological effects of **N,N'-Bis(methoxymethyl)thiourea** is warranted to explore its potential in drug discovery.





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General workflow for thiourea derivatives in drug discovery.



Conclusion

N,N'-Bis(methoxymethyl)thiourea is a thiourea derivative for which basic chemical identity and a method of synthesis have been established. However, a comprehensive understanding of its physical and chemical properties, as well as its biological activity, remains incomplete. The rich history of thiourea derivatives in medicinal chemistry suggests that further investigation into **N,N'-Bis(methoxymethyl)thiourea** could reveal novel therapeutic potential. This guide serves as a foundational resource for researchers and professionals in the field, highlighting the current state of knowledge and identifying areas for future research.

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